

Ethyl propyl sulfide safety and handling precautions

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Compound of Interest

Compound Name: Ethyl propyl sulfide

Cat. No.: B1361377

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An In-depth Technical Guide to the Safety and Handling of **Ethyl Propyl Sulfide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ethyl propyl sulfide**, tailored for a technical audience. It includes a summary of physical and chemical properties, detailed hazard classifications, and recommended safety protocols. Due to the limited availability of specific quantitative toxicity and flammability data for **ethyl propyl sulfide**, information for structurally similar compounds is provided for reference, with the distinction clearly noted.

Physicochemical Properties

A summary of the key physical and chemical properties of **ethyl propyl sulfide** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physicochemical Data for **Ethyl Propyl Sulfide**

Property	Value
Molecular Formula	C5H12S[1]
Molecular Weight	104.22 g/mol [1]
Appearance	Colorless to pale yellow liquid[2]
Odor	Pungent, garlic-like
Boiling Point	115-117 °C[2]
Melting Point	-117 °C[2]
Flash Point	18.9 °C (closed cup)[3]
Density	0.843 g/cm ³ [2][3]
Vapor Pressure	18.8 mmHg at 25 °C
Solubility	Insoluble in water; soluble in alcohol and ether.

Hazard Identification and Classification

Ethyl propyl sulfide is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Table 2: GHS Hazard Classification for **Ethyl Propyl Sulfide**

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[1]

Toxicology and Flammability Data

Specific quantitative toxicity (LD50, LC50) and flammability (LEL, UEL) data for **ethyl propyl sulfide** are not readily available in the public domain. Therefore, data for structurally similar dialkyl sulfides are presented below for comparative purposes.

Table 3: Comparative Toxicity and Flammability Data

Compound	Oral LD50 (rat)	Inhalation LC50 (rat)	LEL (%)	UEL (%)
Ethyl Propyl Sulfide	Data not available	Data not available	Data not available	Data not available
Diethyl Sulfide	3415 mg/kg[4][5]	>17.9 mg/L (4h) [4][5]	Data not available	Data not available
Dipropyl Disulfide	2000 mg/kg[6]	Data not available	Data not available	Data not available
Dimethyl Sulfide	Data not available	Data not available	2.2[7]	19.7[7]

Experimental Protocols

The safety data presented in Safety Data Sheets (SDS) are determined through standardized experimental protocols. Below are brief overviews of the methodologies for determining key safety parameters.

Flash Point Determination (ASTM D93)

The flash point of a volatile liquid is determined using a Pensky-Martens closed-cup tester according to ASTM D93.[7] This method is suitable for liquids with a flash point between 40 °C and 370 °C.[7]

Methodology:

- A sample of the substance is placed in a brass test cup.

- The cup is heated at a slow, constant rate.
- The sample is stirred to ensure uniform temperature distribution.
- An ignition source is periodically directed into the cup.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.

Acute Oral Toxicity (OECD Test Guideline 420)

The acute oral toxicity, often expressed as an LD50 value, is determined using the Fixed Dose Procedure outlined in OECD Test Guideline 420.^{[5][8][9]} This method is designed to use fewer animals and cause less suffering compared to traditional methods.^[8]

Methodology:

- A "sighting study" is first conducted to determine an appropriate starting dose.^{[8][9]}
- Groups of animals, typically rats, are administered a single oral dose of the substance at fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight).^[8]
- The animals are observed for a set period, usually 14 days, for signs of toxicity and mortality.^[5]
- The dose at which lethality is observed in a certain proportion of the animals is used to classify the substance's toxicity.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **ethyl propyl sulfide**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn.
- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, are recommended.

- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. In case of potential splashing, chemical-resistant coveralls may be necessary.
- **Respiratory Protection:** If working in a poorly ventilated area or with heated material, a respirator with an organic vapor cartridge is recommended.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical and ventilation equipment.[\[8\]](#)
- All equipment should be properly grounded to prevent static discharge.[\[8\]](#)

Handling Procedures

- Keep away from heat, sparks, open flames, and other ignition sources.[\[10\]](#)
- Use only non-sparking tools.[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors.
- Wash hands thoroughly after handling.

Storage

- Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[\[11\]](#)
- Keep containers tightly closed.[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents and acids.[\[11\]](#)

Emergency Procedures

First Aid Measures

In case of:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Firefighting Measures

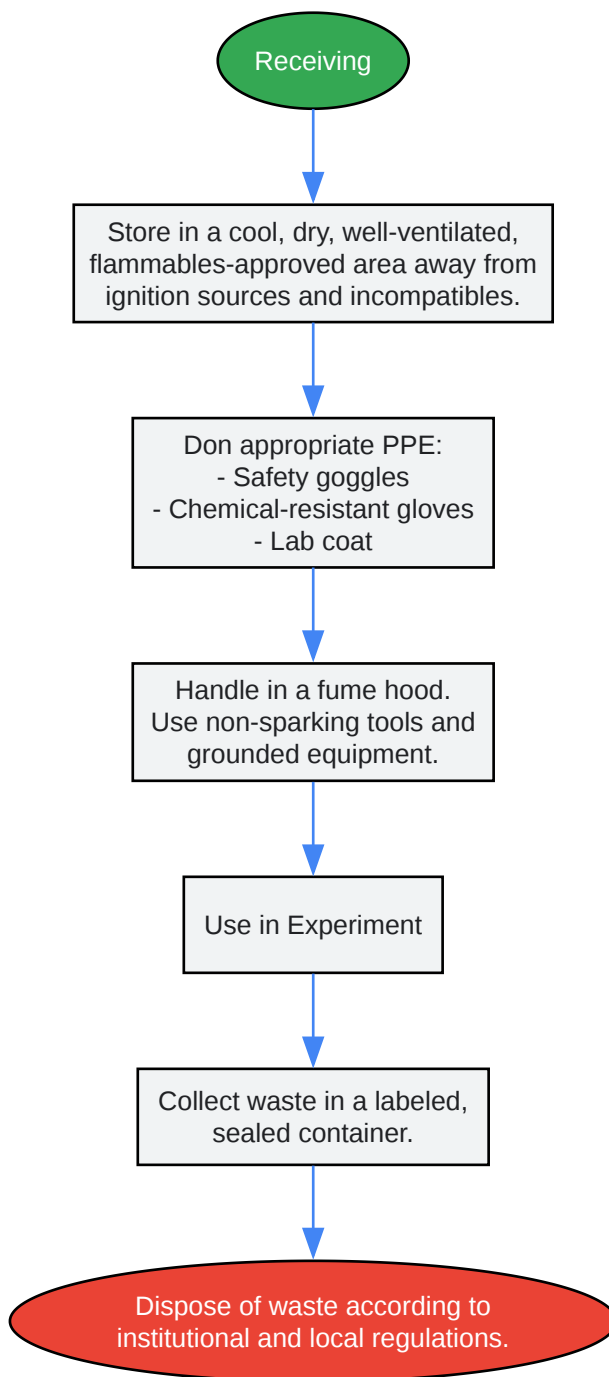
- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam. [\[10\]](#)
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Use non-sparking tools.

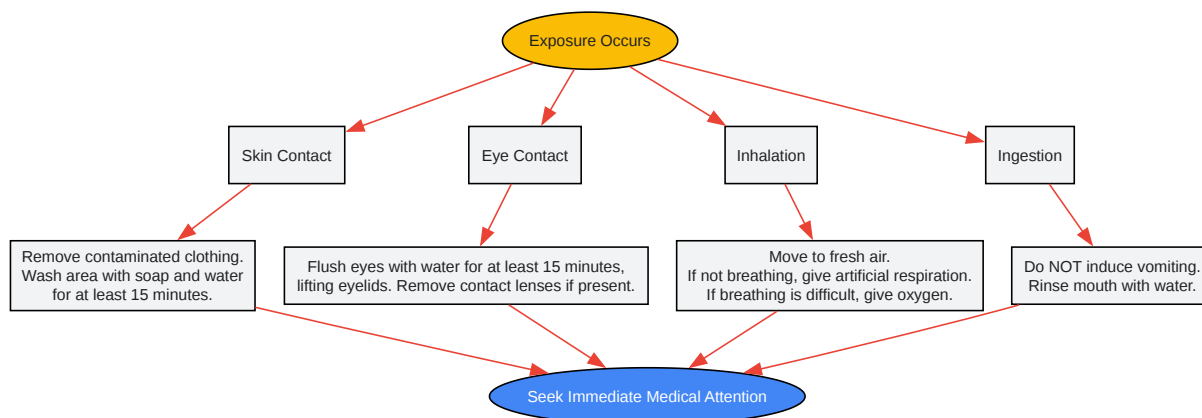
Visual Guides

The following diagrams illustrate key safety workflows.



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Caption: Workflow for the safe handling of **ethyl propyl sulfide**.



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Caption: First aid procedures for **ethyl propyl sulfide** exposure.

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